

Pralnacasan Dosing in Murine Osteoarthritis Models

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Compound Focus: Pralnacasan

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The table below summarizes the dosing regimens and key findings from a foundational study that investigated the effects of **pralnacasan** in two different mouse models of osteoarthritis [1] [2] [3].

Model	Mouse Strain / Sex	Administration Method	Dose Levels	Treatment Duration	Key Efficacy Findings
Collagenase-Induced OA	Female Balb/c	Oral gavage	0, 12.5, 25, 50 mg/kg (twice a day)	Not explicitly stated (inferred to be several weeks)	Significant reduction in joint damage at 12.5 and 50 mg/kg [1].
Spontaneous OA (STR/1N)	Male STR/1N	Drug-food mixture <i>ad libitum</i>	0, 700, 4200 ppm (mg/kg food)	6 weeks	Significant reduction in joint damage and urinary collagen cross-links at the 4200 ppm dose [1].

Detailed Experimental Protocols

Here are the detailed methodologies for the key experiments cited in the table above.

Objective: To evaluate the effect of **pralnacasan** on joint damage in a collagenase-induced model of knee osteoarthritis [1] [2].

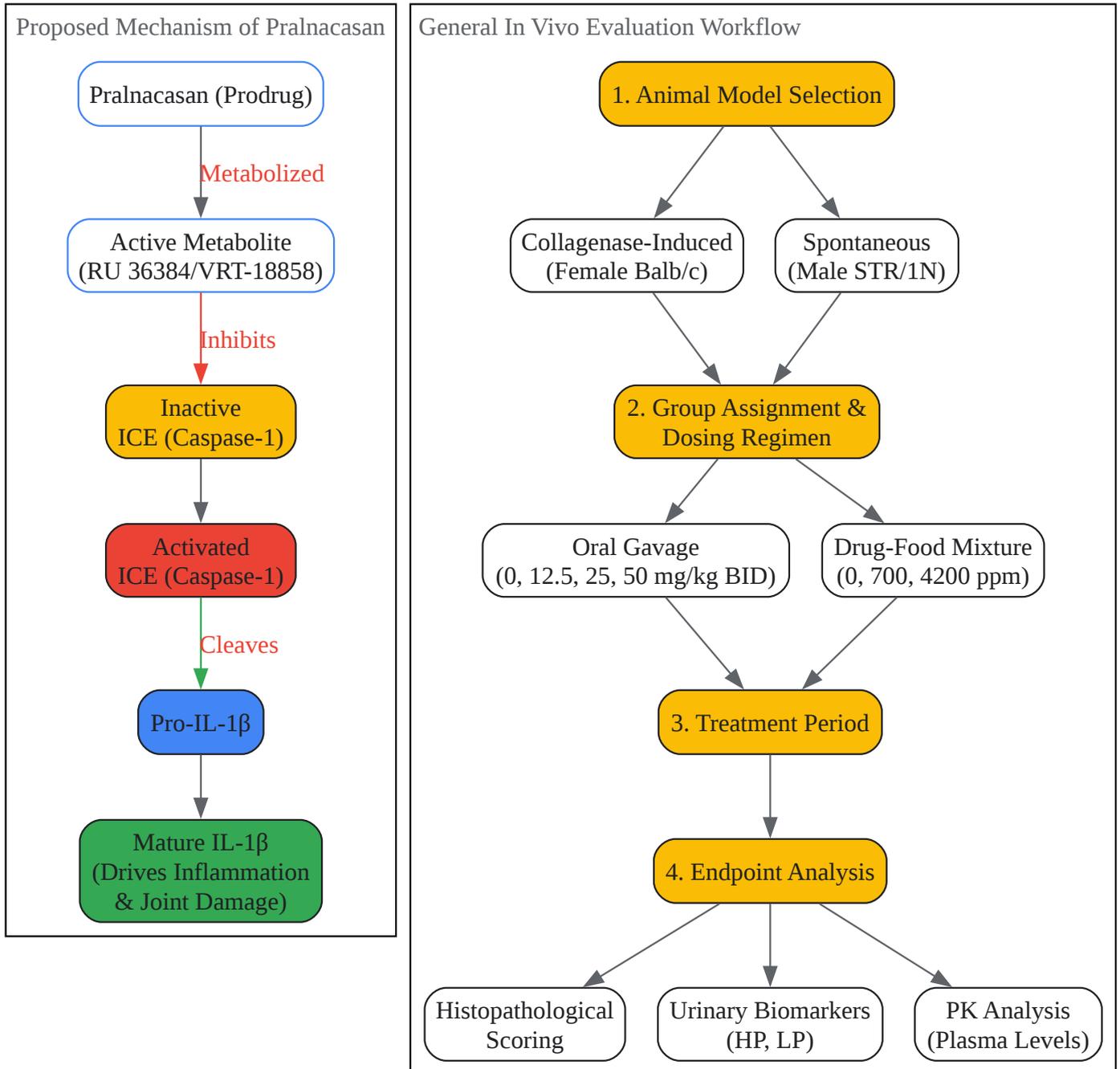
- **Animal Model:** Female Balb/c mice.
- **OA Induction:** Intra-articular injection of bacterial collagenase into the knee joint [3].
- **Dosing Regimen:** **Pralnacasan** was administered orally by gavage twice a day. The control group received a vehicle.
- **Endpoint Analysis:** After the treatment period, knee joints were collected for histopathological examination. Joint damage was assessed using a semi-quantitative scoring system (max score of 32), evaluating factors like cartilage structure, proteoglycan loss, and chondrocyte morphology [1].

Objective: To evaluate the effect of **pralnacasan** on the progression of spontaneously developing osteoarthritis [1] [2].

- **Animal Model:** Male STR/1N mice, which naturally develop osteoarthritis.
- **Dosing Regimen:** **Pralnacasan** was mixed into the food at concentrations of 0, 700, and 4200 ppm (mg of drug per kg of food). Mice consumed the diet *ad libitum* for 6 weeks.
- **Endpoint Analysis:**
 - **Histopathology:** Knee joints were scored using the same semi-quantitative system as the first model.
 - **Biomarker Analysis:** Urine was collected at baseline, 3 weeks, and 6 weeks. Levels of hydroxylysylpyridinoline (HP) and lysylpyridinoline (LP), which are biomarkers of collagen degradation and joint damage, were measured using high-pressure liquid chromatography (HPLC) [1].
 - **Pharmacokinetics:** Plasma concentrations of the active metabolite (RU 36384/VRT-18858) were measured after 6 weeks of treatment [1].

Mechanism of Action & Experimental Workflow

The following diagram illustrates the hypothesized mechanism of **pralnacasan** and the general workflow for its evaluation in these animal models.



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Critical Preclinical Safety Note

It is crucial for researchers to be aware that the clinical development of **pralnacasan** was **voluntarily suspended**. A long-term animal toxicity study (9 months) revealed liver abnormalities at high doses [4] [5] [6]. **No similar toxicity was reported in the short-term studies detailed above**, but this finding underscores the importance of thorough toxicological evaluation in experimental planning.

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References

1. , an inhibitor of interleukin-1beta converting enzyme... Pralnacasan [pubmed.ncbi.nlm.nih.gov]
2. Pralnacasan, an inhibitor of interleukin-1 β converting ... [sciencedirect.com]
3. (PDF) Pralnacasan , an inhibitor of interleukin-1 β converting enzyme... [academia.edu]
4. Pralnacasan - an overview [sciencedirect.com]
5. : Uses, Interactions, Mechanism of... | DrugBank Online Pralnacasan [go.drugbank.com]
6. Pralnacasan - New Drug Approvals [newdrugapprovals.org]

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